

# 5-(Benzyloxy)-2-bromobenzaldehyde chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-(Benzyloxy)-2-bromobenzaldehyde

Cat. No.: B113107

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An In-depth Technical Guide to **5-(Benzyloxy)-2-bromobenzaldehyde**: A Strategic Intermediate in Complex Molecule Synthesis

## Abstract

**5-(Benzyloxy)-2-bromobenzaldehyde** is a bifunctional aromatic compound of significant interest to the chemical research community, particularly those engaged in medicinal chemistry and drug discovery. Its unique structural arrangement, featuring a reactive aldehyde, a strategically positioned bromine atom, and a benzyl ether protecting group, makes it a valuable and versatile intermediate for the synthesis of complex molecular architectures. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, a robust synthetic protocol, and its applications, offering field-proven insights for researchers and drug development professionals.

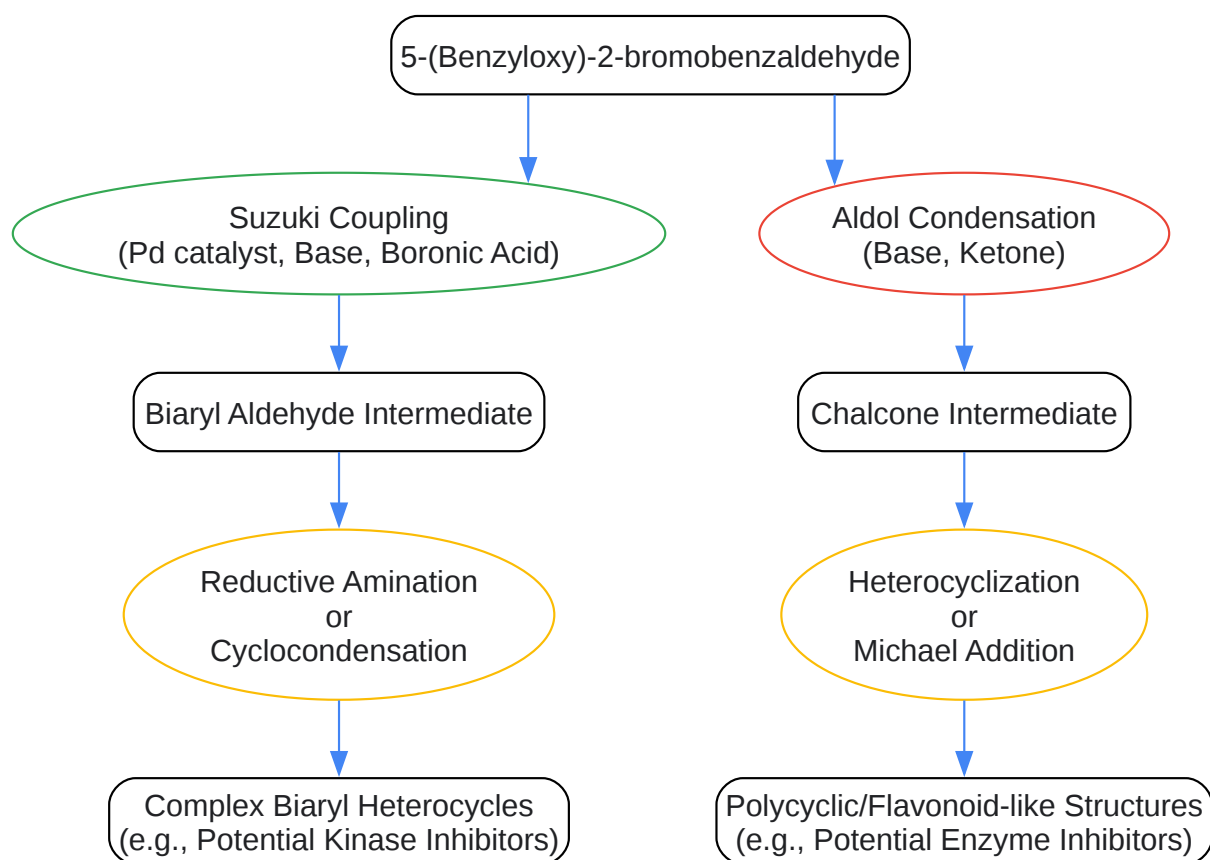
## Molecular Structure and Identification

The foundational step in utilizing any chemical intermediate is a thorough understanding of its structure and identifiers. **5-(Benzyloxy)-2-bromobenzaldehyde**, with the empirical formula  $C_{14}H_{11}BrO_2$ , consists of a benzaldehyde core substituted with a bromine atom at the C2 position and a benzyloxy group at the C5 position.<sup>[1][2]</sup> The ortho-bromo substitution is crucial for introducing further complexity via cross-coupling reactions, while the aldehyde serves as a versatile handle for chain extension and heterocycle formation. The benzyloxy group acts as a

robust protecting group for the phenol, which can be cleaved under specific conditions to reveal a hydroxyl functionality for late-stage diversification.

Key Identifiers:

- IUPAC Name: 2-bromo-5-(phenylmethoxy)benzaldehyde[1]
- CAS Number: 85604-06-4[1][2]
- Molecular Formula: C<sub>14</sub>H<sub>11</sub>BrO<sub>2</sub>[1]
- SMILES: C1=CC=C(C=C1)COC2=CC(=C(C=C2)Br)C=O[1]
- InChIKey: NUBOCIQJROMWLP-UHFFFAOYSA-N[1][2]



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## Sources

- 1. 5-(Benzyloxy)-2-bromobenzaldehyde | C<sub>14</sub>H<sub>11</sub>BrO<sub>2</sub> | CID 10870024 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- To cite this document: BenchChem. [5-(Benzyloxy)-2-bromobenzaldehyde chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113107#5-benzyloxy-2-bromobenzaldehyde-chemical-structure-and-properties]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)